

Application Note: Solid-Phase Extraction of Bisphenols from Complex Matrices

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Compound of Interest

Compound Name: Bisphenol AF-13C12

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Introduction

Bisphenols, a class of chemicals widely used in the production of polycarbonate plastics and epoxy resins, are of increasing concern due to their endocrine-disrupting properties.^[1] Accurate determination of bisphenol levels in complex matrices such as environmental, food, and biological samples is crucial for assessing human exposure and environmental contamination. Solid-phase extraction (SPE) has emerged as a robust and widely adopted sample preparation technique for the extraction and preconcentration of bisphenols prior to chromatographic analysis.^{[1][2]} This application note provides detailed protocols and quantitative data for the SPE of bisphenols from various complex matrices, offering guidance for researchers and scientists in the field.

Principles of Solid-Phase Extraction (SPE)

Solid-phase extraction is a technique used for the rapid, selective, and non-exhaustive extraction of analytes from a liquid sample by partitioning them between a solid and a liquid phase. The general process involves four key steps:

- **Conditioning:** The SPE sorbent is treated with a solvent to wet the packing material and create a suitable environment for analyte retention.

- **Loading:** The sample is passed through the sorbent bed, where the analytes of interest are retained on the solid phase.
- **Washing:** The sorbent is washed with a specific solvent to remove interfering compounds while the analytes of interest remain bound.
- **Elution:** A different solvent is used to disrupt the analyte-sorbent interactions and elute the purified analytes for subsequent analysis.

The choice of sorbent is critical and depends on the physicochemical properties of the analytes and the complexity of the sample matrix.^{[3][4]}

Sorbent Selection for Bisphenol Extraction

A variety of SPE sorbents have been successfully employed for the extraction of bisphenols. The selection of the appropriate sorbent is crucial for achieving high recovery and selectivity.^{[1][3]}

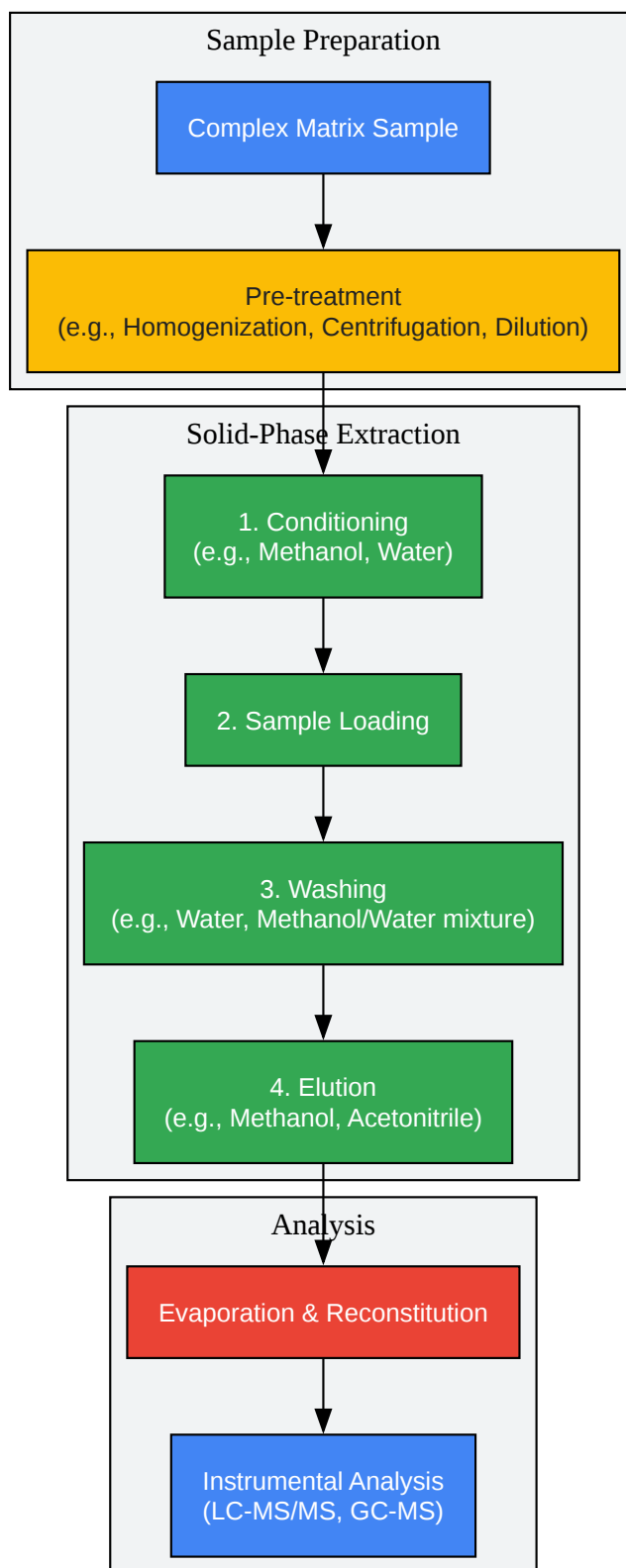
- **Reversed-Phase Sorbents (e.g., C18):** Octadecylsilane (C18) bonded silica is one of the most common sorbents for bisphenol extraction from aqueous samples.^{[5][6]} Retention is based on hydrophobic interactions between the nonpolar C18 chains and the aromatic rings of the bisphenols.
- **Polymeric Sorbents:** These sorbents, such as styrene-divinylbenzene copolymers, offer higher surface area and stability over a wider pH range compared to silica-based sorbents.^[4] They can retain a broad range of bisphenols with varying polarities.
- **Molecularly Imprinted Polymers (MIPs):** MIPs are highly selective sorbents created with a template molecule (in this case, a bisphenol analog) to form specific recognition sites.^{[1][7]} This high selectivity makes them particularly useful for complex matrices where significant interference is expected.
- **Novel Sorbents:** Recent research has focused on the development of novel sorbents with enhanced adsorption capacity and selectivity. These include materials like carbon nanotubes, graphene, metal-organic frameworks (MOFs), and supramolecular sorbents (hemimicelles/admicelles).^{[1][3][8][9]} These materials often possess large surface areas and

unique interaction mechanisms, such as π - π interactions, that are beneficial for bisphenol retention.[8]

Experimental Workflows and Protocols

The following diagrams and protocols provide detailed methodologies for the solid-phase extraction of bisphenols from various complex matrices.

General Solid-Phase Extraction Workflow



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Caption: General workflow for solid-phase extraction of bisphenols.

Protocol 1: Extraction of Bisphenols from Wastewater

This protocol is adapted from methodologies described for the analysis of bisphenols in sewage and wastewater.[\[5\]](#)[\[7\]](#)[\[8\]](#)

1. Sample Preparation:

- Collect wastewater samples in amber glass bottles.
- Filter the samples through a 0.45 µm glass fiber filter to remove suspended solids.
- Adjust the pH of the water sample to the optimal range for the chosen sorbent (typically acidic or neutral).

2. Solid-Phase Extraction:

- Sorbent: C18 cartridges (500 mg, 6 mL) or a supramolecular sorbent like TBAC-SDS-gamma-alumina.[\[5\]](#)[\[8\]](#)
- Conditioning: Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Loading: Pass the pre-treated wastewater sample (e.g., 400 mL) through the cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of ultrapure water to remove polar interferences.
- Elution: Elute the retained bisphenols with 5 mL of methanol or acetone into a clean collection tube.[\[5\]](#)[\[8\]](#)

3. Final Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume (e.g., 1 mL) of the mobile phase for instrumental analysis.

Protocol 2: Extraction of Bisphenol A from Human Serum

This protocol is based on methods developed for the determination of BPA in human serum.[\[10\]](#)[\[11\]](#)[\[12\]](#)

1. Sample Preparation:

- Thaw frozen serum samples at room temperature.
- To deconjugate bisphenol glucuronides and sulfates, enzymatic hydrolysis can be performed using β -glucuronidase/sulfatase.[12]
- Precipitate proteins by adding a solvent like acetonitrile, followed by centrifugation to obtain a clear supernatant.

2. Solid-Phase Extraction:

- Sorbent: Oasis HLB cartridges (60 mg, 3 mL).[10][11]
- Conditioning: Condition the cartridge with 3 mL of methanol followed by 3 mL of ultrapure water.
- Loading: Load the supernatant from the protein precipitation step onto the conditioned cartridge.
- Washing: Wash the cartridge with 3 mL of a water/methanol mixture (e.g., 95:5, v/v) to remove hydrophilic interferences.
- Elution: Elute BPA with 3 mL of methanol.

3. Final Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume (e.g., 200 μ L) of the mobile phase for LC-MS/MS analysis.

Protocol 3: Extraction of Bisphenols from Milk and Cheese

This protocol is a generalized procedure based on methods for analyzing bisphenols in dairy products.[6][13][14]

1. Sample Preparation:

- Milk: Dilute the milk sample with ultrapure water to reduce viscosity.[14]
- Cheese: Homogenize the cheese sample with a solvent like acetonitrile. Centrifuge the mixture and collect the supernatant.[6][13]

2. Solid-Phase Extraction:

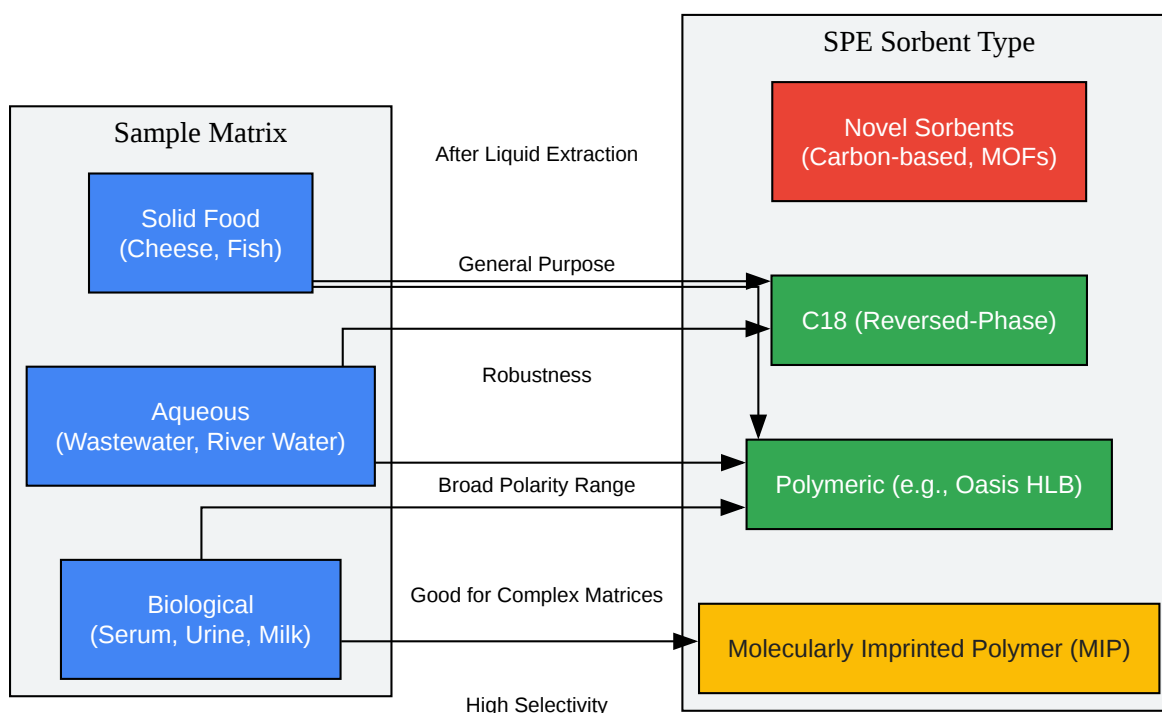
- Sorbent: C18 or polymeric cartridges.

- Conditioning: Condition the cartridge with 10 mL of methanol followed by 10 mL of ultrapure water.
- Loading: Load the diluted milk or the cheese extract supernatant onto the cartridge.
- Washing: Wash the cartridge with a water/methanol mixture to remove interferences like fats and sugars.
- Elution: Elute the bisphenols with a suitable solvent such as methanol or acetone.

3. Final Processing:

- Evaporate the eluate and reconstitute the residue in the mobile phase for analysis.

Logical Relationship of SPE Sorbent Selection



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Caption: Sorbent selection based on sample matrix characteristics.

Quantitative Data Summary

The following tables summarize the performance of various SPE methods for the determination of bisphenols in different matrices, as reported in the literature.

Table 1: SPE Performance for Bisphenols in Environmental Water and Sewage

Bisphenol	Sorbent	Matrix	Recovery (%)	LOD	LOQ	Reference
BPA	TBAC-SDS- γ -alumina	Raw Wastewater	99 - 105	-	15 ng/L	[8]
BPF	TBAC-SDS- γ -alumina	Raw Wastewater	99 - 105	10 ng/L	-	[8]
BPA	C18	Sewage Effluent	85 - 94	0.006 μ g/L	-	[5]
9 Bisphenols	Dummy MIP	Sewage	43.6 - 101	-	0.0007-16.3 ng/L	[7]
9 Bisphenols	-	Wastewater	85 - 122	0.4 - 64 ng/L	1.3 - 194 ng/L	[15]

Table 2: SPE Performance for Bisphenols in Food Matrices

Bisphenol	Sorbent	Matrix	Recovery (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
BPA	Various	Cheese	88.7 - 102.3	0.16 - 0.39	0.53 - 1.30	[6][13]
BPA	C18	Milk	97 - 104	-	<1.7 ng/g	[16]
BPF	-	Milk	97.6 - 107.16	0.03 µg/L	0.1 µg/L	[14]
6 Analytes	MSPD	Gilthead Seabream	70 - 92	0.11 - 0.68	0.37 - 2.28	[17][18]

Table 3: SPE Performance for Bisphenols in Biological Matrices

Bisphenol	Sorbent	Matrix	Recovery (%)	LOD	LOQ	Reference
BPA	Oasis HLB	Human Serum	79.0 - 87.3	-	0.05 ng/mL	[10][11]
Free & Conjugated BPA	-	Human Serum	80 - 87	-	0.01-0.05 ng/mL	[12]
8 Bisphenols	MIP	Human Serum	71 - 119	0.05-0.19 ng/mL	-	[19]
7 Bisphenols	d-SPE/SPE	Human Breast Milk	57 - 88	-	171.89–235.11 ng/mL	[20][21]

Conclusion

Solid-phase extraction is a versatile and effective technique for the determination of bisphenols in a wide range of complex matrices. The selection of the appropriate sorbent and optimization of the extraction protocol are critical for achieving accurate and reliable results. The protocols and data presented in this application note provide a comprehensive resource for researchers

and scientists working on the analysis of bisphenols, enabling them to develop and validate robust analytical methods for monitoring these important environmental and food contaminants. The continuous development of novel sorbents promises further improvements in the selectivity and sensitivity of SPE methods for bisphenol analysis.[1][9]

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